

Essential Safety and Operational Guide for 5-Bromo-2-propyl-2H-indazole

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Compound of Interest

Compound Name: 5-Bromo-2-propyl-2H-indazole

Cat. No.: B597009

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This guide provides immediate, essential safety and logistical information for handling **5-Bromo-2-propyl-2H-indazole** (CAS: 1280786-77-7). The content herein is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Disclaimer: A specific Safety Data Sheet (SDS) for **5-Bromo-2-propyl-2H-indazole** was not readily available. The following guidance is based on the safety information for structurally similar compounds, such as other halogenated indazoles. It is imperative to treat this compound as potentially hazardous and to conduct a thorough risk assessment before commencing any work.

Hazard Identification and Safety Data

Based on data for analogous compounds, **5-Bromo-2-propyl-2H-indazole** is anticipated to present the following hazards.^[1] This information should be used for preliminary planning and engineering controls.

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1]

Physical and Chemical Properties

Property	Value
CAS Number	1280786-77-7[2]
Molecular Formula	C10H11BrN2[2]
Molecular Weight	239.11 g/mol [2]
Storage	Store at -20°C[2]

Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling **5-Bromo-2-propyl-2H-indazole**. [3][4][5]

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.[3]
Eyes	Safety glasses with side shields or goggles	Provides protection against splashes and airborne particles.[3]
Face	Face shield	To be worn in conjunction with safety glasses or goggles, particularly when there is a significant risk of splashing.[3][6]
Body	Laboratory coat or chemical-resistant coveralls	A standard lab coat is required to protect against skin contact. For larger quantities or increased risk of exposure, chemical-resistant coveralls should be considered.[3][7]
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or if dust generation is likely. The type of respirator should be selected based on a formal risk assessment.[3]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is essential for the safe handling of **5-Bromo-2-propyl-2H-indazole**.

1. Preparation and Engineering Controls:

- All handling of solid **5-Bromo-2-propyl-2H-indazole** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting work, verify that all necessary PPE is available and in good condition.[\[3\]](#)
- Use plastic-backed absorbent pads on the work surface to contain any potential spills.[\[8\]](#)

2. Handling the Compound:

- Wear all required PPE as detailed in the table above.
- Avoid the formation of dust when handling the solid material. Use appropriate tools, such as spatulas, for transferring the compound.
- For weighing, use an analytical balance inside the fume hood or a containment enclosure.
- If making a solution, add the solid to the solvent slowly to avoid splashing.

3. In Case of a Spill:

- Evacuate non-essential personnel from the immediate area.
- If the spill is small and you are trained to handle it, wear the appropriate PPE, including respiratory protection.
- For solid spills, gently cover with an absorbent material to avoid raising dust, then carefully scoop the material into a designated waste container.
- For liquid spills, absorb with an inert, non-combustible material such as vermiculite or sand.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[\[8\]](#)
- All materials used for cleanup should be disposed of as hazardous waste.

Disposal Plan

Proper disposal of **5-Bromo-2-propyl-2H-indazole** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **5-Bromo-2-propyl-2H-indazole** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, compatible, and properly labeled hazardous waste container.^[9]
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS office.

2. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**5-Bromo-2-propyl-2H-indazole**".
- Indicate the associated hazards (e.g., Toxic, Irritant).

3. Storage:

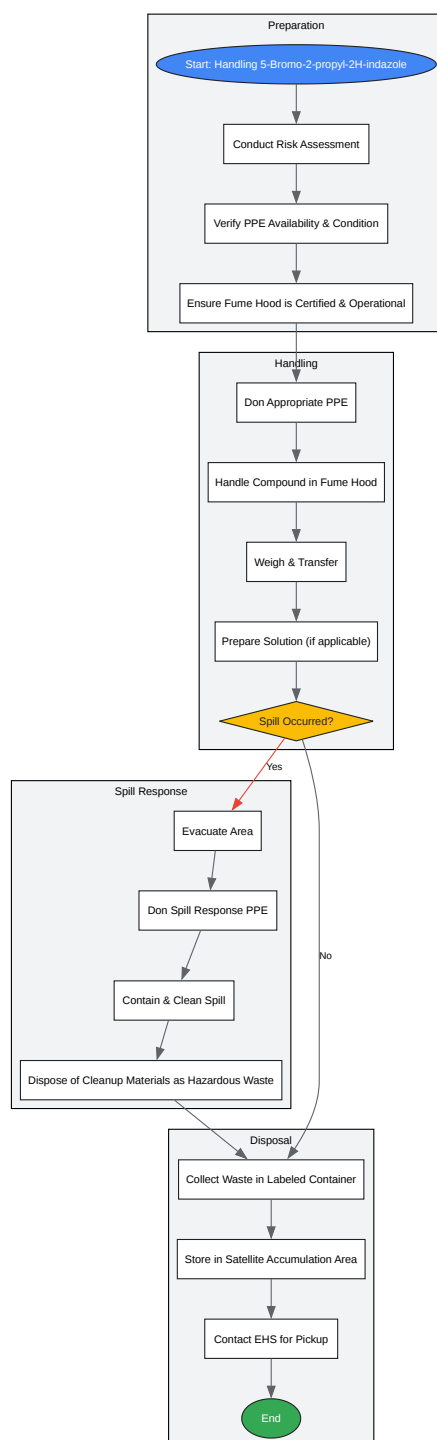
- Store the sealed waste container in a designated satellite accumulation area that is secure and away from incompatible materials.

4. Disposal:

- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines and to arrange for pickup by a licensed hazardous waste contractor.^[9]
- Do not dispose of this chemical down the drain or in the regular trash.^[9]

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **5-Bromo-2-propyl-2H-indazole**.



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Caption: Workflow for safe handling and disposal of **5-Bromo-2-propyl-2H-indazole**.

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